

Solubility Profile of 4-Hydroxybenzyl Cyanide in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxybenzyl cyanide

Cat. No.: B020548

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This technical guide provides a comprehensive overview of the solubility of **4-Hydroxybenzyl cyanide** (also known as 4-Hydroxyphenylacetonitrile), a key intermediate in the synthesis of various pharmaceuticals and biologically active compounds. Understanding its solubility in different organic solvents is critical for its synthesis, purification, and formulation development.

Quantitative Solubility Data

The quantitative solubility of **4-Hydroxybenzyl cyanide** has been determined in a limited number of solvent systems. The available data is summarized in the table below.

Solvent System	Solubility	Temperature	Citation
Dimethyl sulfoxide (DMSO)	100 mg/mL	Not Specified	[1][2][3][4]
10% DMSO in Corn Oil	≥ 2.5 mg/mL	Not Specified	[1]
10% DMSO in 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL	Not Specified	[1]

Qualitative Solubility Information

For many common organic solvents, only qualitative solubility data for **4-Hydroxybenzyl cyanide** is available. This information is summarized below.

Solvent	Solubility Description	Citation
Water	Slightly soluble	[5] [6] [7] [8] [9]
Chloroform	Soluble	[9] [10]
Dichloromethane	Soluble	[10]
Ethyl Acetate	Soluble	[10]
Acetone	Soluble	[10]
Methanol	Slightly Soluble	[9] [11]

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a solid organic compound like **4-Hydroxybenzyl cyanide**. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute.

Materials:

- **4-Hydroxybenzyl cyanide**
- Selected organic solvent
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **4-Hydroxybenzyl cyanide** to a series of vials, each containing a known volume of the selected organic solvent. The amount of solid should be sufficient to ensure that saturation is reached and some undissolved solid remains.
- **Equilibration:** Seal the vials and place them in a constant temperature shaker or incubator. Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The temperature should be controlled and recorded.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to separate the undissolved solid from the saturated solution.
- **Sample Dilution:** Carefully withdraw a known aliquot of the clear supernatant (the saturated solution) and dilute it with a suitable solvent to a concentration within the analytical range of the chosen analytical method.
- **Quantification:** Analyze the diluted samples using a calibrated HPLC or UV-Vis spectrophotometry method to determine the concentration of **4-Hydroxybenzyl cyanide**.
- **Calculation of Solubility:** Calculate the solubility using the following formula:

$$\text{Solubility (g/L)} = (\text{Concentration of diluted sample (g/L)}) \times (\text{Dilution factor})$$

Synthesis Workflow of 4-Hydroxybenzyl Cyanide

The following diagram illustrates a common synthetic route for **4-Hydroxybenzyl cyanide**, starting from 2-(4-methoxyphenyl)acetonitrile. This workflow is crucial for understanding the context in which the solubility of the final product is important, particularly for purification steps like extraction and crystallization.



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Synthesis Workflow for **4-Hydroxybenzyl Cyanide****Need Custom Synthesis?**

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